

Comprehensive Safety and Handling Protocol for NSC-217913 (Tin(IV) Chloride)

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Compound of Interest

Compound Name: NSC-217913

CAS No.: 79100-27-9

Cat. No.: B15572795

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This document provides essential safety and logistical information for the handling and disposal of **NSC-217913**, identified as Tin(IV) chloride. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Immediate Precautions

NSC-217913 is a corrosive substance that requires careful handling to prevent severe injury and environmental harm. The primary hazards associated with this chemical are:

- Corrosive Effects: Causes severe skin burns and serious eye damage.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation upon inhalation of mists or vapors.[\[1\]](#)
- Aquatic Toxicity: Harmful to aquatic life with long-lasting effects.[\[1\]](#)

Material is extremely destructive to the tissue of the mucous membranes and upper respiratory tract, eyes, and skin.[\[1\]](#) Inhalation of high concentrations can lead to coughing, chest pain, and breathing difficulties.[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **NSC-217913** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile, neoprene), a lab coat, and other protective clothing. [1]
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation. In case of insufficient ventilation, wear a suitable respirator. For emergencies or in areas with high vapor concentrations, a self-contained breathing apparatus is required. [1]

Safe Handling and Operational Procedures

Adherence to the following step-by-step procedures is crucial for the safe handling of **NSC-217913**.

3.1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Keep the container tightly closed when not in use.
- Ensure all personnel are aware of the storage location and the associated hazards.[\[2\]](#)

3.2. Handling and Use:

- Work in a designated area, preferably within a chemical fume hood.

- Avoid breathing mists or vapors.[1]
- Prevent contact with skin, eyes, and clothing.
- Wash hands and skin thoroughly after handling the substance.[1]
- Do not eat, drink, or smoke in the handling area.[2]

3.3. Spill Response:

- In case of a spill, evacuate the area immediately.
- Wear the appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a suitable container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

Proper disposal of **NSC-217913** is critical to prevent environmental contamination.

- **Waste Collection:** Collect all waste material, including contaminated PPE and spill cleanup materials, in a designated and properly labeled hazardous waste container.
- **Environmental Precautions:** Avoid release to the environment.[1] Prevent the substance from entering drains, surface water, or groundwater systems.[1]
- **Disposal Method:** Dispose of the waste material in accordance with local, state, and federal regulations for hazardous chemical waste. Contact a licensed professional waste disposal service for final disposal.

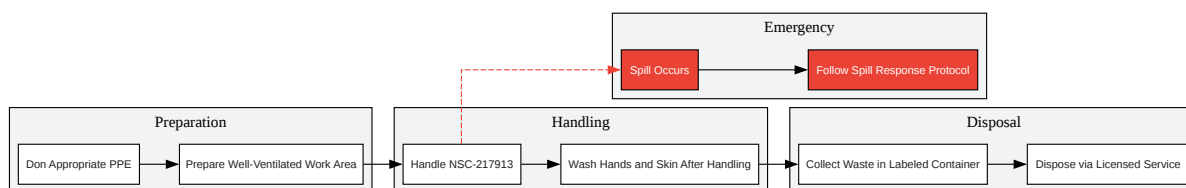
Physical and Chemical Properties

The following table summarizes key physical and chemical properties of **NSC-217913**.

Property	Value
Melting Point	-33 °C (-27.4 °F)
Boiling Point	114 °C (237.2 °F)
Density	2.226 g/cm ³ at 25 °C (77 °F)
Chemical Stability	Stable under standard ambient conditions.[1]

Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for safely handling **NSC-217913**, from preparation to disposal.



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